

# 6-Heptadecene: A Toxicological and Ecotoxicological Profile

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## Compound of Interest

Compound Name: 6-Heptadecene

Cat. No.: B15463239

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific toxicological and ecotoxicological data for **6-heptadecene** are scarce in publicly available literature. This guide provides a comprehensive overview based on data for structurally similar long-chain aliphatic hydrocarbons, primarily C14-C20 alkanes and alkenes. This information should be used as a surrogate for estimating the potential hazards of **6-heptadecene**, pending specific testing.

## Introduction

**6-Heptadecene** (C<sub>17</sub>H<sub>34</sub>) is a long-chain aliphatic alkene. As with many industrial chemicals, a thorough understanding of its toxicological and ecotoxicological profile is essential for safe handling, risk assessment, and environmental protection. This document summarizes the available data for closely related compounds to provide a likely profile for **6-heptadecene**, details relevant experimental protocols, and outlines a logical framework for assessing substances with limited data.

## Toxicological Data

The acute toxicity of long-chain aliphatic hydrocarbons is generally considered to be low via oral, dermal, and inhalation routes. The primary concern for liquid hydrocarbons is the potential for aspiration into the lungs, which can cause severe chemical pneumonitis.

Table 1: Summary of Acute Mammalian Toxicity Data for Analogue Substances (C14-C17 Aliphatic Hydrocarbons)

Endpoint	Species	Route	Value	Reference Analogue(s)
Acute Oral Toxicity	Rat	Oral	LD <sub>50</sub> > 2000 mg/kg bw	C14-C17 n-alkanes
Acute Dermal Toxicity	Rabbit	Dermal	LD <sub>50</sub> > 2000 mg/kg bw	C14-C17 n-alkanes
Acute Inhalation Toxicity	Rat	Inhalation	LC <sub>50</sub> > 5.2 mg/L (4h, aerosol)	C14-C16 n-Paraffins

Note: Data is based on analogue substances and should be considered indicative for **6-Heptadecene**.

## Ecotoxicological Data

Due to their very low water solubility, long-chain aliphatic hydrocarbons like **6-heptadecene** are not expected to show acute toxicity to aquatic organisms at concentrations at or below their water solubility limit. Ecotoxicity testing of such poorly soluble substances often results in no observed effects at the highest attainable dissolved concentrations.

Table 2: Summary of Aquatic Ecotoxicity Data for Analogue Substances (C14-C20 Aliphatic Hydrocarbons)

Endpoint	Species	Duration	Value	Reference Analogue(s)
Acute Toxicity to Fish	Oncorhynchus mykiss (Rainbow Trout)	96 hours	LL <sub>50</sub> > 1000 mg/L (Loading Rate)	C14-C20 Aliphatic Hydrocarbons
Acute Toxicity to Invertebrates	Daphnia magna (Water Flea)	48 hours	EL <sub>50</sub> > 1000 mg/L (Loading Rate)	C14-C20 Aliphatic Hydrocarbons
Toxicity to Algae	Pseudokirchneriella subcapitata	72 hours	EL <sub>50</sub> > 1000 mg/L (Loading Rate)	C14-C20 Aliphatic Hydrocarbons

Note: LL<sub>50</sub> (Lethal Loading) and EL<sub>50</sub> (Effect Loading) are used for poorly soluble substances where true dissolved concentrations are difficult to maintain and measure. The values indicate that no adverse effects were observed up to the highest loading rate tested.

## Environmental Fate

### Biodegradation

Long-chain aliphatic hydrocarbons are generally considered to be biodegradable, although the rate of degradation can be slow and is influenced by factors such as chain length, branching, and environmental conditions. They are not expected to persist in the environment. For regulatory purposes, they may not meet the criteria for "readily biodegradable."

### Bioaccumulation

With a high octanol-water partition coefficient (Log K<sub>ow</sub>), estimated to be around 8.96 for 1-heptadecene, **6-heptadecene** has a high potential for bioaccumulation in aquatic organisms.[1] However, the actual bioconcentration factor (BCF) may be limited by low water solubility and metabolic transformation in organisms. For similar long-chain hydrocarbons (C11-C15 iso-alkanes), it has been concluded that they are not expected to bioaccumulate to a significant extent.[2]

Table 3: Environmental Fate Parameters for Heptadecene Analogues

Parameter	Value	Method/Analogue
Log Kow (Octanol-Water Partition Coefficient)	~8.96	1-Heptadecene (Estimated)
Water Solubility	Very low (e.g., 0.0003941 mg/L @ 25°C for 1-heptadecene)	1-Heptadecene (Estimated)
Biodegradation	Not expected to be readily biodegradable.	C11-C15 iso-alkanes
Bioaccumulation Potential	High, based on Log Kow.	Heptadecene Isomers

## Experimental Protocols

The following are summaries of standard OECD guidelines that would be appropriate for generating specific data for **6-Heptadecene**.

### Acute Oral Toxicity (OECD Guideline 420: Fixed Dose Procedure)

This method is used to assess the acute oral toxicity of a substance.

- Principle: A stepwise procedure where the substance is administered orally to a group of animals of a single sex (typically female rats) at one of the defined dose levels (5, 50, 300, 2000, or 5000 mg/kg body weight). The response in this group determines the dose for the next group.
- Procedure:
  - A single animal is dosed at the starting dose level.
  - If the animal survives, four more animals are dosed at the same level.
  - If the animal shows signs of toxicity, the next dose level down is used. If it dies, two more animals are dosed at the lower level.
  - Observations for signs of toxicity are made for at least 14 days.

- Endpoint: The test allows for the identification of a dose causing evident toxicity and is used for hazard classification.

## Aquatic Toxicity Testing for Poorly Soluble Substances

For substances like **6-heptadecene** with very low water solubility, standard aquatic toxicity tests need to be adapted. The primary goal is to generate a Water Accommodated Fraction (WAF), which is a dilution of the substance in water that is filtered or centrifuged to remove undissolved material.

- Fish, Acute Toxicity Test (OECD Guideline 203):
  - Principle: To determine the concentration of a substance that is lethal to 50% of a test population of fish (LC<sub>50</sub>) over a 96-hour exposure period.
  - Procedure: Groups of fish are exposed to different concentrations of the WAF in a static, semi-static, or flow-through system. Mortalities are recorded at 24, 48, 72, and 96 hours.
- Daphnia sp. Acute Immobilisation Test (OECD Guideline 202):
  - Principle: To determine the concentration at which 50% of *Daphnia magna* are immobilized (EC<sub>50</sub>) after 48 hours of exposure.
  - Procedure: Groups of daphnids are exposed to various concentrations of the WAF. Immobilization is observed at 24 and 48 hours.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201):
  - Principle: To determine the effects of a substance on the growth of a selected species of algae (EC<sub>50</sub>) over 72 hours.
  - Procedure: Exponentially growing cultures of algae are exposed to a range of WAF concentrations. The growth inhibition is determined by measuring the cell density over time.

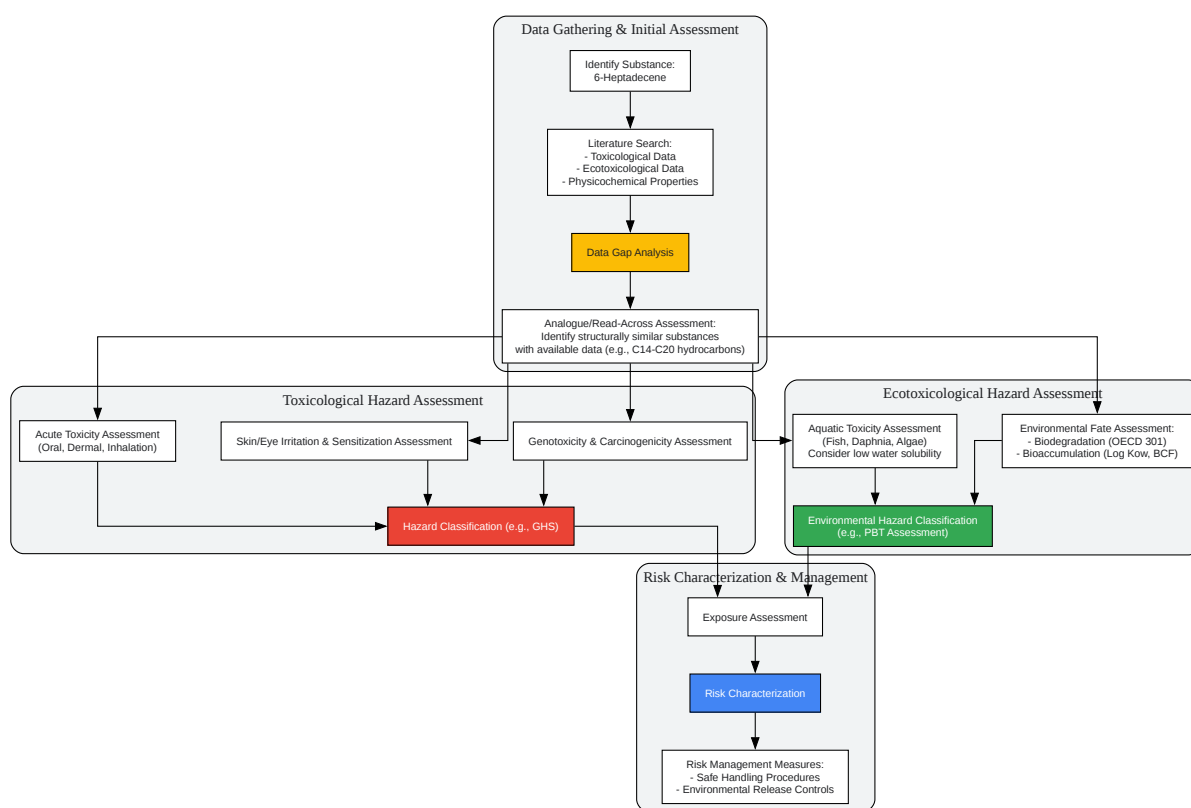
## Ready Biodegradability (OECD Guideline 301)

This set of guidelines is used to assess the potential for a chemical to undergo rapid and ultimate biodegradation in an aerobic aqueous environment.

- Principle: A small amount of the test substance is dissolved in a mineral medium, which is then inoculated with microorganisms from a source like sewage treatment plant effluent. The mixture is incubated under aerobic conditions in the dark.
- Procedure: Biodegradation is followed by measuring parameters such as dissolved organic carbon (DOC) removal, CO<sub>2</sub> evolution, or oxygen consumption over a 28-day period.
- Endpoint: A substance is considered "readily biodegradable" if it reaches a certain percentage of theoretical degradation (e.g., >60% of theoretical CO<sub>2</sub> evolution) within a 10-day window during the 28-day test.

## Visualizations

Given the limited specific data for **6-Heptadecene**, a logical workflow for assessing such a substance is more informative than a specific signaling pathway.



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Caption: Workflow for assessing toxicological and ecotoxicological hazards of a data-poor substance.

## Conclusion

While specific toxicological and ecotoxicological data for **6-heptadecene** are not readily available, a review of analogue long-chain aliphatic hydrocarbons suggests a low order of acute mammalian and aquatic toxicity. The primary human health concern is the potential for aspiration if ingested. From an environmental perspective, while not expected to be acutely toxic to aquatic life due to low water solubility, its high lipophilicity indicates a potential for bioaccumulation, although this may be mitigated by metabolic processes. The substance is not expected to be readily biodegradable but is likely to be inherently biodegradable.

For a definitive risk assessment, it is recommended that the experimental protocols outlined in this guide, following OECD guidelines, be conducted for **6-heptadecene** itself. The provided workflow offers a systematic approach to characterizing the hazards of such a data-poor substance.

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